

Octocrylene-13C3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Octocrylene-13C3

Cat. No.: B15545298

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Octocrylene-13C3**, a stable isotope-labeled version of the common UV filter, Octocrylene. This document is intended for researchers in pharmaceuticals, cosmetics, and environmental science, providing key data, analytical methodologies, and insights into its mechanism of action and metabolic fate.

Certificate of Analysis (Representative)

This section presents a typical Certificate of Analysis for **Octocrylene-13C3**. The values provided are representative and may vary between batches and suppliers.

Physicochemical and Quality Control Data

Parameter	Specification	Method
Chemical Name	2-ethylhexyl 2-(nitrido(¹³ C)methyl)-3,3-diphenyl-(1,2- ¹³ C ₂)prop-2-enoate	-
CAS Number	2196203-34-4	-
Molecular Formula	¹³ C ₃ C ₂₁ H ₂₇ NO ₂	Mass Spectrometry
Molecular Weight	364.45 g/mol	Mass Spectrometry
Appearance	Light yellow to yellow oil	Visual Inspection
Purity (HPLC)	≥95%	HPLC-UV
Isotopic Purity	≥99% ¹³ C	Mass Spectrometry
Storage	Store at 2-8°C, protected from light	-
Unlabelled CAS	6197-30-4	-

Analytical Methodologies

Accurate quantification of **Octocrylene-¹³C₃** is crucial for its use as an internal standard in analytical studies. High-Performance Liquid Chromatography (HPLC) is the most common technique.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is suitable for determining the purity of **Octocrylene-¹³C₃**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).[\[1\]](#)
- Mobile Phase: An isocratic mixture of acetonitrile and water (e.g., 75:25, v/v).[\[1\]](#)

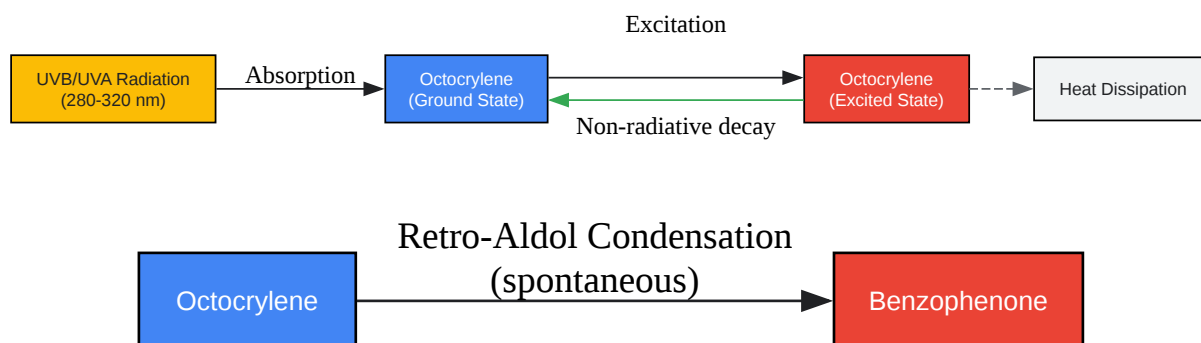
- Flow Rate: 1.5 mL/min.[1]
- Detection: UV detection at 210 nm.[1]
- Column Temperature: 50°C.[1]
- Internal Standard: Cyclosporine A can be used as an internal standard.
- Sample Preparation: Dissolve the sample in the mobile phase to a suitable concentration (e.g., in the range of 2.5×10^{-5} M to 5.5×10^{-5} M).

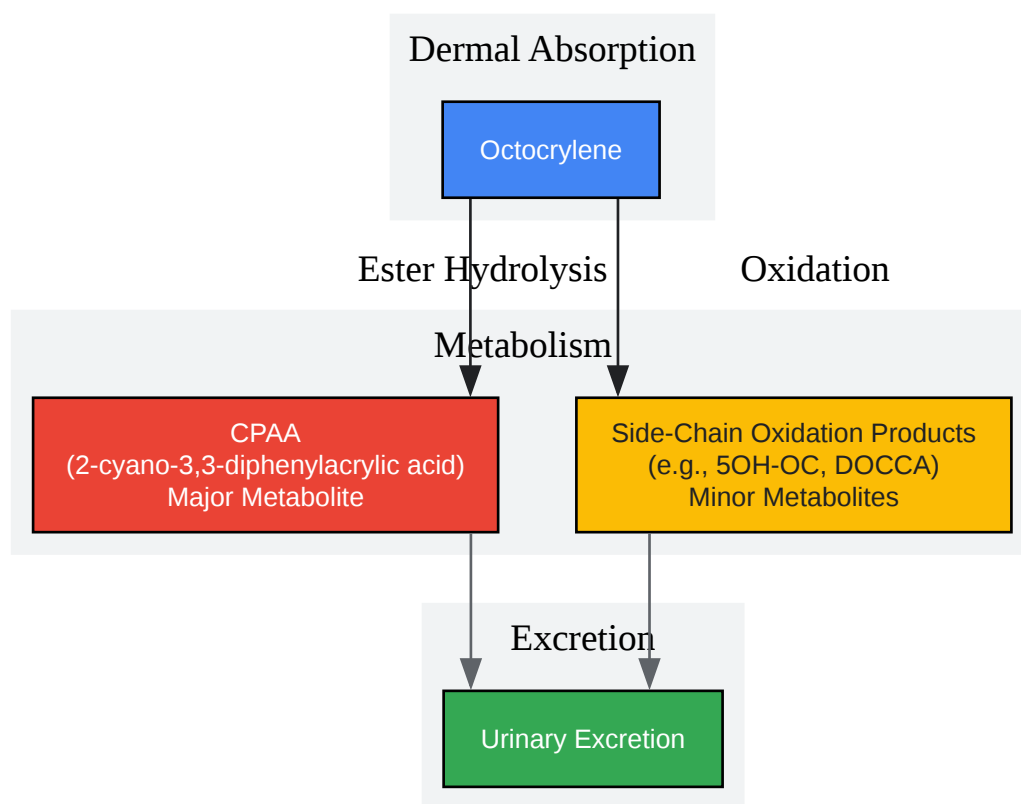
Mechanism of Action and Metabolic Pathways

Understanding the pathways of Octocrylene is vital for assessing its efficacy and safety.

UV Radiation Absorption and Energy Dissipation

Octocrylene functions as a chemical UV filter by absorbing UV radiation, primarily in the UVB and short-wave UVA spectrum (280-320 nm), and dissipating the energy as heat. This process prevents the UV radiation from penetrating the skin and causing cellular damage. The absorbed energy excites the molecule to a higher energy state, which then returns to its ground state through non-radiative decay, releasing the energy as thermal energy.





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References

- 1. health.ec.europa.eu [health.ec.europa.eu]
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